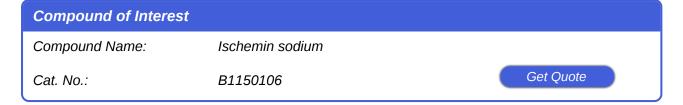


Protocol for dissolving Ischemin sodium for experiments

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Application Notes and Protocols for Ischemin Sodium

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ischemin sodium salt is a cell-permeable inhibitor of the CREB-binding protein (CBP) bromodomain. Its mechanism of action involves the inhibition of the interaction between p53 and CBP, leading to a decrease in p53 transcriptional activity. This compound has demonstrated protective effects against doxorubicin-induced apoptosis in cardiomyocytes in vitro, making it a valuable tool for research in epigenetics, cancer biology, and cardiovascular disease. These application notes provide detailed protocols for the dissolution and preparation of **Ischemin sodium** for experimental use.

Physicochemical and Solubility Data

A summary of the key physicochemical properties and solubility of **Ischemin sodium** is provided in the table below.



Property	Value	
Chemical Name	sodium (E)-5-((2-amino-4-hydroxy-5- methylphenyl)diazenyl)-2,4- dimethylbenzenesulfonate	
Molecular Formula	C ₁₅ H ₁₆ N ₃ O ₄ SNa	
Molecular Weight	357.36 g/mol	
Purity	≥99% (HPLC)	
Solubility in Water	Soluble to 100 mM (~35.74 mg/mL)	
Solubility in DMSO	Soluble to 100 mM (~35.74 mg/mL)	

Storage and Stability

Proper storage is crucial to maintain the integrity of **Ischemin sodium**.

Form	Storage Temperature	Shelf Life	Notes
Powder	-20°C	3 years	Store in a dry, dark place.
Stock Solution	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.
Stock Solution	-20°C	1 month	For shorter-term storage, aliquot to avoid repeated freeze-thaw cycles.

Experimental Protocols

Protocol 1: Preparation of a 100 mM Stock Solution in DMSO



This protocol describes the preparation of a high-concentration stock solution of **Ischemin sodium** in dimethyl sulfoxide (DMSO).

Materials:

- Ischemin sodium salt powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Equilibrate: Allow the vial of Ischemin sodium powder to reach room temperature before opening to prevent condensation.
- Weighing (Optional, if not pre-aliquoted): If working from a bulk container, weigh the desired amount of **Ischemin sodium** in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 100 mM solution, you would need 35.74 mg.
- Solvent Addition: Add the calculated volume of DMSO to the vial containing the Ischemin sodium powder. To prepare a 100 mM stock solution from 10 mg of powder:
 - Volume of DMSO = (Mass of Ischemin) / (Molecular Weight * Desired Concentration)
 - \circ Volume of DMSO = (0.010 g) / (357.36 g/mol * 0.1 mol/L) = 0.0002798 L = 279.8 μ L
- Dissolution: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming to 37°C and sonication in an ultrasonic bath can be used to aid dissolution if necessary.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile cryovials.
 This minimizes the number of freeze-thaw cycles.



 Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).

Protocol 2: Preparation of a 100 mM Stock Solution in Water

This protocol is suitable for experiments where DMSO may be undesirable.

Materials:

- Ischemin sodium salt powder
- Nuclease-free, sterile water
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Equilibrate: Bring the vial of **Ischemin sodium** powder to room temperature before opening.
- Solvent Addition: Add the calculated volume of sterile water to the vial. To prepare a 100 mM stock solution from 10 mg of powder, add 279.8 µL of water.
- Dissolution: Securely cap the vial and vortex until the solid is fully dissolved.
- Aliquoting: Distribute the aqueous stock solution into sterile, single-use aliquots.
- Storage: Store the aliquots at -80°C. It is recommended to use aqueous solutions promptly after preparation.

Protocol 3: Preparation of Working Solutions for in vitro Experiments



This protocol outlines the dilution of the stock solution to a final working concentration in cell culture media.

Materials:

- Ischemin sodium stock solution (e.g., 100 mM in DMSO)
- Appropriate sterile cell culture medium
- Sterile microcentrifuge tubes and pipette tips

Procedure:

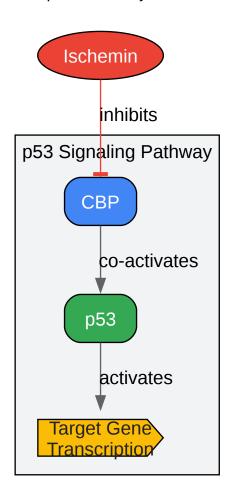
- Thaw Stock Solution: Thaw a single aliquot of the Ischemin sodium stock solution at room temperature.
- Calculate Dilution: Determine the volume of stock solution required to achieve the desired final concentration in your experimental volume. The formula C1V1 = C2V2 can be used:
 - C1 = Concentration of stock solution (e.g., 100 mM)
 - V1 = Volume of stock solution to add (unknown)
 - C2 = Desired final concentration (e.g., 10 μ M)
 - V2 = Final volume of cell culture medium (e.g., 2 mL)
 - \circ V1 = (C2 * V2) / C1 = (10 μ M * 2 mL) / 100,000 μ M = 0.0002 mL = 0.2 μ L
- Serial Dilution (Recommended): To accurately pipette small volumes, it is advisable to perform a serial dilution. For example, first, dilute the 100 mM stock 1:100 in sterile medium to create an intermediate 1 mM solution. Then, use this intermediate solution for the final dilution into your culture vessel.
- Final Dilution: Add the calculated volume of the stock or intermediate solution to the cell culture medium. Mix gently by swirling or pipetting up and down.



Vehicle Control: Prepare a vehicle control by adding the same volume of the solvent (e.g., DMSO) used for the stock solution to an equivalent volume of cell culture medium. The final concentration of the solvent should be consistent across all experimental conditions and should not exceed a level that is toxic to the cells (typically <0.1% for DMSO).

Visualized Workflows and Mechanisms Mechanism of Action: Ischemin Inhibition of CBP-p53 Interaction

The following diagram illustrates the inhibitory effect of Ischemin on the interaction between CBP and the tumor suppressor protein p53. In normal cellular processes, CBP acts as a coactivator for p53, promoting the transcription of genes involved in cell cycle arrest and apoptosis. Ischemin, by binding to the bromodomain of CBP, prevents this interaction, thereby downregulating p53-mediated transcriptional activity.



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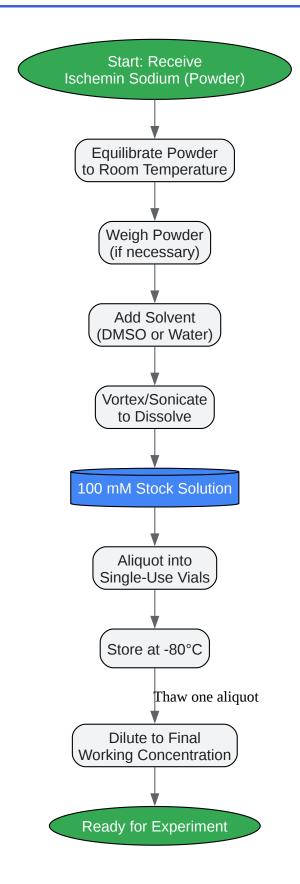


Ischemin inhibits the CBP-p53 interaction.

Experimental Workflow: From Powder to Working Solution

This workflow diagram outlines the key steps for preparing **Ischemin sodium** solutions for experimental use.





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Workflow for **Ischemin sodium** solution preparation.







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